

An In-depth Technical Guide to Benzidine Dihydrochloride

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Compound of Interest

Compound Name: *Benzidine dihydrochloride*

Cat. No.: *B1201018*

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This technical guide provides a comprehensive overview of the chemical and physical properties of **benzidine dihydrochloride**, with a focus on its molecular characteristics. It is intended for researchers, scientists, and professionals in the field of drug development and chemical research. This document outlines key quantitative data, experimental protocols, and a visualization of its metabolic activation pathway.

Core Chemical and Physical Properties

Benzidine dihydrochloride is the dihydrochloride salt of benzidine, an aromatic amine. It typically presents as a white to off-white crystalline powder, though it may darken upon exposure to air and light.^{[1][2]} This compound has been noted for its carcinogenic properties and is recognized as a tumor-promoting agent.^[3]

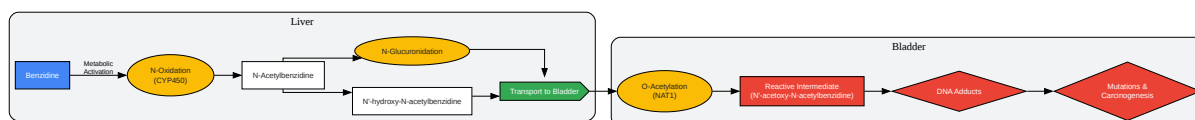
Quantitative Data Summary

The following table summarizes the key quantitative properties of **benzidine dihydrochloride**.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₄ Cl ₂ N ₂ or C ₁₂ H ₁₂ N ₂ ·2HCl	[1][3][4]
Molecular Weight	257.16 g/mol	[1][3][5]
CAS Number	531-85-1	[1][3]
Melting Point	>300 °C (>572 °F)	[1][6]
Water Solubility	1 to 5 mg/mL at 23.5 °C	[1]
Appearance	White to off-white crystalline powder	[1][2]
Purity	≥99% (by titration)	[3]

Metabolic Activation and Genotoxicity

The carcinogenicity of benzidine is linked to its metabolic activation into reactive intermediates that can bind to DNA, leading to mutations. This process involves several key enzymatic pathways primarily in the liver and bladder.



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References

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